

Technical Guide: Safety and Handling of Ethyl 3-bromo-2,6-difluorophenylacetate

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Compound of Interest

Compound Name: *Ethyl 3-bromo-2,6-difluorophenylacetate*

Cat. No.: *B1411838*

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Disclaimer: This document provides a guide to the safety and handling of **Ethyl 3-bromo-2,6-difluorophenylacetate** based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **Ethyl 3-bromo-2,6-difluorophenylacetate** was not located during a comprehensive search. Therefore, the information presented herein should be used as a preliminary hazard assessment and not as a substitute for a compound-specific risk assessment, which should be conducted by qualified personnel before handling.

This guide is intended for researchers, scientists, and drug development professionals. All procedures should be carried out in a controlled laboratory setting by trained individuals.

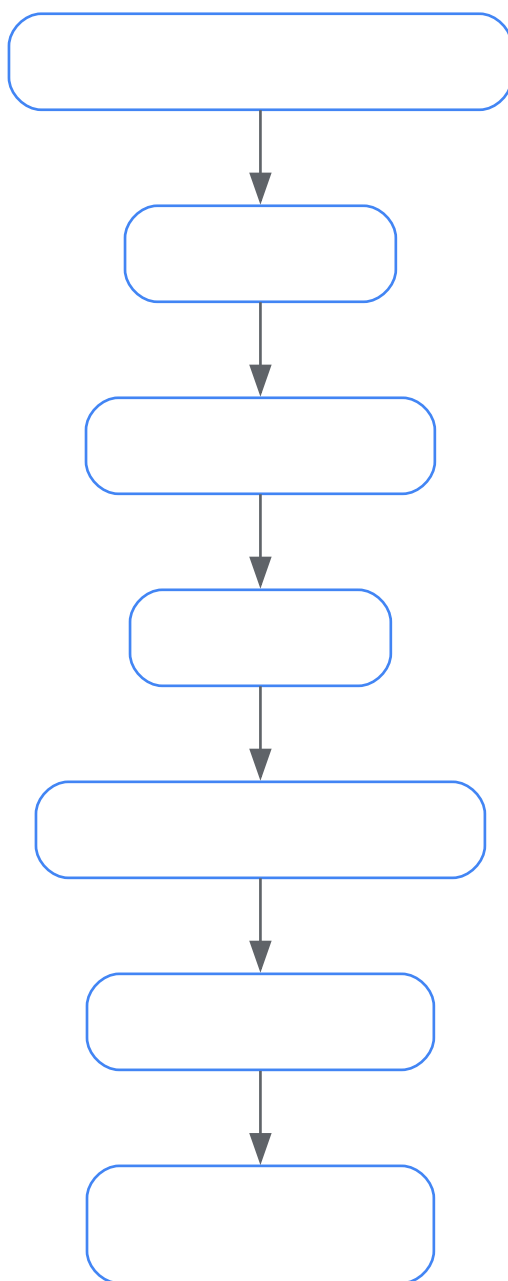
Hazard Assessment Based on Structurally Similar Compounds

Due to the absence of specific safety data for **Ethyl 3-bromo-2,6-difluorophenylacetate**, a hazard assessment has been compiled based on data from structurally related compounds, including other halogenated phenylacetates and bromo-fluoro-acetates. The primary anticipated hazards include:

- **Corrosivity:** Many similar compounds are corrosive and can cause severe skin burns and eye damage.
- **Irritation:** May cause skin, eye, and respiratory tract irritation.

- Flammability: Some analogs are flammable liquids and vapors.
- Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.

A logical workflow for this hazard assessment is presented below.



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Caption: Hazard Assessment Workflow

Quantitative Data from Structurally Similar Compounds

The following tables summarize key quantitative data from the Safety Data Sheets of structurally similar compounds. This data is not directly applicable to **Ethyl 3-bromo-2,6-difluorophenylacetate** but can inform a preliminary risk assessment.

Table 1: Physical and Chemical Properties of Analog Compounds

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Flash Point (°C)	Boiling Point (°C)	Density (g/cm ³)
Ethyl bromodifluoroacetate	667-27-6	C ₄ H ₅ BrF ₂ O ₂	202.98	21	82 @ 33 torr	1.583
Ethyl 3-bromo-2,2-difluoropropionate	111773-24-1	C ₅ H ₇ BrF ₂ O ₂	217.01	55	-	-
Ethyl bromoacetate	105-36-2	C ₄ H ₇ BrO ₂	167.00	47	159	1.506
Ethyl 2-bromoisobutyrate	600-00-0	C ₆ H ₁₁ BrO ₂	195.06	58	177	1.320

Table 2: Hazard Identification of Analog Compounds

Compound	GHS Pictograms	Signal Word	Key Hazard Statements
Ethyl bromodifluoroacetate	Corrosive, Exclamation mark	Danger	Highly flammable liquid and vapor. Causes severe skin burns and eye damage.
Ethyl 3-bromo-2,2-difluoropropionate	Flame, Skull and crossbones	Danger	Flammable liquid and vapor. Toxic if swallowed. Causes skin irritation. Causes serious eye irritation. Harmful if inhaled. May cause respiratory irritation.
Ethyl bromoacetate	Skull and crossbones, Corrosive	Danger	Fatal if swallowed, in contact with skin or if inhaled. Flammable liquid and vapor.
Ethyl 2-bromoisobutyrate	Corrosive, Exclamation mark	Danger	Flammable liquid and vapor. Causes serious eye damage. May cause an allergic skin reaction.

General Experimental Protocol for Handling

The following is a general protocol for handling potentially hazardous chemical reagents like **Ethyl 3-bromo-2,6-difluorophenylacetate** in a research setting.

A. Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles and a face shield.

- **Skin Protection:** Wear a flame-retardant lab coat and chemically resistant gloves (e.g., nitrile, neoprene). Ensure gloves are inspected before use.
- **Respiratory Protection:** Use a full-face respirator with an appropriate cartridge if exposure limits are exceeded or if symptoms of irritation occur. All work should be conducted in a certified chemical fume hood.

B. Handling and Storage

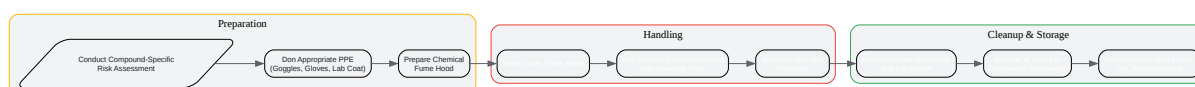
- **Ventilation:** All handling of the compound should be performed inside a certified chemical fume hood.
- **Ignition Sources:** Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.[\[1\]](#)
- **Grounding:** Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[\[1\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)

C. Spill and Emergency Procedures

- **Spill Response:** In case of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- **First Aid:**
 - **Eyes:** Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[\[1\]](#)
 - **Skin:** Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]

A general workflow for handling this type of chemical is provided below.



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Caption: General Laboratory Handling Workflow

Conclusion

While specific safety and handling data for **Ethyl 3-bromo-2,6-difluorophenylacetate** is not readily available, an analysis of structurally similar compounds suggests that it should be handled as a potentially corrosive, flammable, and toxic substance. The implementation of rigorous safety protocols, including the use of appropriate personal protective equipment and a certified chemical fume hood, is mandatory. All researchers must conduct a thorough, compound-specific risk assessment before commencing any experimental work.

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References

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